

Comprehensive Characterization of 6-Iodo-8-nitroquinoline: A Spectroscopic Atlas

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Iodo-8-nitroquinoline

CAS No.: 5552-46-5

Cat. No.: B1625730

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Introduction & Structural Context

6-Iodo-8-nitroquinoline is a disubstituted quinoline derivative characterized by a nitro group at the C8 position and an iodine atom at the C6 position. The presence of the strongly electron-withdrawing nitro group peri to the ring nitrogen, combined with the heavy iodine atom, creates a unique electronic environment that significantly influences its spectroscopic signature.

Medicinal Relevance: This compound is the direct precursor to 6-iodo-8-aminoquinoline and subsequently 6-iodo-8-quinolinol, a potent antifungal agent. Accurate characterization of the nitro-intermediate is essential to ensure regiochemical integrity before reduction.

Physical Properties Profile

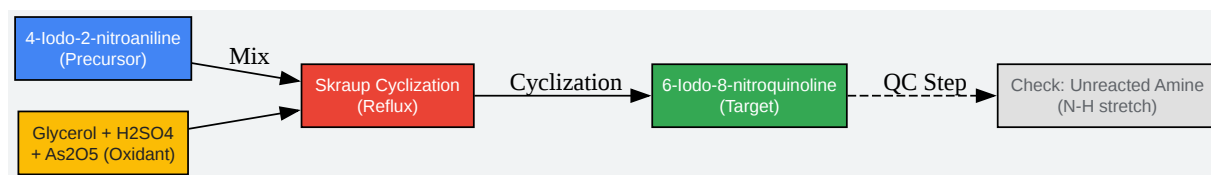
Property	Value	Note
CAS Number	5552-46-5	Validated Registry ID
Molecular Formula	C ₉ H ₅ IN ₂ O ₂	
Molecular Weight	300.05 g/mol	Monoisotopic Mass: 299.94
Appearance	Pale yellow to tan crystalline solid	Typical of nitro-quinolines
Solubility	DMSO, DMF, hot Acetic Acid	Poor solubility in water/hexanes

Synthesis & Impurity Profile (The "Why" Behind the Spectra)

To interpret the spectra correctly, one must understand the synthesis. The most reliable route is the Skraup Synthesis starting from 4-iodo-2-nitroaniline.

- Precursor: 4-iodo-2-nitroaniline (CAS 20691-72-9).[\[1\]](#)
- Reagents: Glycerol, As₂O₅ (oxidant), H₂SO₄.
- Common Impurities:
 - Unreacted Aniline: Look for broad N-H signals (5.0–6.0 ppm).
 - Isomers: If 8-nitroquinoline was directly iodinated (an alternative, less selective route), you may see traces of 3-iodo-8-nitroquinoline.
 - Solvent: Acetic acid (often used in recrystallization) at ~1.91 ppm (singlet) in CDCl₃.

Synthesis Workflow Diagram



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Figure 1: Skraup synthesis pathway for regioselective production of **6-Iodo-8-nitroquinoline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of **6-Iodo-8-nitroquinoline** is distinct due to the substitution pattern. The molecule has 5 aromatic protons. The nitro group at C8 desymmetrizes the benzene ring, and the iodine at C6 isolates the H5 and H7 protons.

¹H NMR Data (Predicted/Reference)

Solvent: DMSO-d₆ or CDCl₃ Frequency: 300–400 MHz

Proton	Shift (δ , ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
H-2	9.05 – 9.15	dd	$J_{2,3} \approx 4.2$; $J_{2,4} \approx 1.6$	Most Deshielded. Alpha to Nitrogen. Shifted downfield by NO ₂ (long-range).
H-4	8.35 – 8.45	dd	$J_{3,4} \approx 8.3$; $J_{2,4} \approx 1.6$	Gamma to Nitrogen.
H-7	8.60 – 8.80	d	$J_{5,7} \approx 2.0$	Key Diagnostic. Sandwiched between NO ₂ and I. Strongly deshielded. Shows meta coupling only.
H-5	8.40 – 8.55	d	$J_{5,7} \approx 2.0$	Ortho to Iodine. Meta coupling to H7.
H-3	7.60 – 7.75	dd	$J_{3,4} \approx 8.3$; $J_{2,3} \approx 4.2$	Beta to Nitrogen. Most upfield signal.

Critical Interpretation Notes:

- The "Sandwich" Effect (H-7): H-7 is the most critical proton for verification. It sits between the nitro group and the iodine. If this signal is a triplet or shows large coupling ($J > 7$ Hz), you have the wrong isomer (likely the 5-iodo or 7-iodo derivative). It must be a doublet with a small coupling constant (~2 Hz).
- Pyridine Ring Integrity: H-2, H-3, and H-4 should show the classic AMX pattern of a quinoline pyridine ring.

¹³C NMR Highlights

- C-8 (C-NO₂): ~148 ppm (Deshielded quaternary).
- C-6 (C-I): ~90–95 ppm (Significantly shielded due to the "Heavy Atom Effect" of Iodine). This is the diagnostic carbon peak.
- C-2: ~153 ppm (Alpha to Nitrogen).[2]

Mass Spectrometry (MS)

Mass spectrometry provides confirmation of the halogen pattern and the nitro group.

Method: EI (Electron Impact) or ESI+ (Electrospray Ionization).

Ion Fragment	m/z (approx)	Description
[M] ⁺	300	Molecular Ion.
[M+H] ⁺	301	Protonated molecular ion (ESI).
[M-NO ₂] ⁺	254	Loss of Nitro group (Characteristic fragment).
[M-NO ₂ -I] ⁺	127	Loss of Iodine from the fragment.

Isotopic Pattern: Iodine is monoisotopic (¹²⁷I), so you will not see the M+2 pattern characteristic of Chlorine or Bromine. The M+1 peak will be small (~10% of M) due to ¹³C natural abundance.

Infrared (IR) Spectroscopy

IR is useful for a quick "Go/No-Go" check of the functional groups.[3]

- Nitro Group (-NO₂): Two strong bands are mandatory.
 - Asymmetric Stretch: 1520–1540 cm⁻¹
 - Symmetric Stretch: 1340–1360 cm⁻¹

- C-I Stretch: 500–600 cm^{-1} (Often weak, fingerprint region).
- C=N Stretch (Quinoline): ~1580–1600 cm^{-1} .
- Absence of N-H: Ensure no broad peak exists $>3300 \text{ cm}^{-1}$ (indicates unreacted amine precursor).

Experimental Protocol: Sample Preparation

To ensure high-fidelity data, follow this preparation workflow.

Protocol: NMR Sample Prep

- Mass: Weigh 5–10 mg of dry **6-Iodo-8-nitroquinoline**.
- Solvent: Add 0.6 mL DMSO- d_6 .
 - Why DMSO? Nitro-quinolines often have poor solubility in CDCl_3 , leading to broad peaks. DMSO ensures sharp resolution.
- Filtration: If the solution is cloudy, filter through a small plug of glass wool directly into the NMR tube to remove inorganic salts (from the Skraup reaction).

Protocol: MS Sample Prep (LC-MS)

- Diluent: Dissolve 1 mg in 1 mL Acetonitrile (ACN).
- Dilution: Dilute 10 μL of stock into 990 μL of 50:50 ACN:Water (+0.1% Formic Acid).
- Injection: 5 μL .

References

- Gershon, H., & Clark, D. D. (1994). Preparation and antifungal activity of 3-iodo- and 6-iodo-8-quinolinols.
- BenchChem. Synthesis of 6-Iodoisoquinolin-3-amine: An In-depth Technical Guide. (Provides context on halo-quinoline handling and reduction).

- [ChemicalBook.4-Iodo-2-nitroaniline Properties and Skraup Precursors.](#)

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Sources

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. m.youtube.com \[m.youtube.com\]](#)
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